

2,4-Difluorobenzoyl Paliperidone-d4 CAS number and supplier

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Compound of Interest

Compound Name: 2,4-Difluorobenzoyl Paliperidone-d4

Cat. No.: B1160232

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Technical Guide: 2,4-Difluorobenzoyl Paliperidone-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the identification, sourcing, and analysis of **2,4-Difluorobenzoyl Paliperidone-d4**, a deuterated derivative of a known paliperidone impurity. Given the specialized nature of this compound, this document provides a comprehensive overview of the available information and outlines a strategic approach for its acquisition and potential characterization.

Compound Identification and Properties

Initial research indicates that 2,4-Difluorobenzoyl Paliperidone is recognized as a process-related impurity of Paliperidone. While information on the deuterated (d4) analogue is not readily available in public databases or supplier catalogs, the non-deuterated form provides a basis for understanding its chemical properties.

Table 1: Physicochemical Data for 2,4-Difluorobenzoyl Paliperidone

Property	Value	Source
CAS Number	2640158-02-5	[1] [2] [3]
Molecular Formula	C ₂₃ H ₂₇ F ₂ N ₃ O ₃	[1] [2]
Molecular Weight	431.48 g/mol	[1] [2]
Chemical Name	3-(2-(4-(2,4-difluorobenzoyl)piperidin-1-yl)ethyl)-9-hydroxy-2-methyl-6,7,8,9-tetrahydro-4H-pyrido[1,2-a]pyrimidin-4-one	[2]

At present, a specific CAS number for **2,4-Difluorobenzoyl Paliperidone-d4** has not been assigned. The "-d4" designation typically indicates the presence of four deuterium atoms, which are stable isotopes of hydrogen. In the context of paliperidone derivatives, deuteration is often on the ethylpiperidine moiety. For the parent compound, Paliperidone-d4, the CAS number is 1020719-55-4.

Sourcing and Availability

2.1. Non-Deuterated 2,4-Difluorobenzoyl Paliperidone

Several chemical suppliers list the non-deuterated form of this impurity, primarily for research and reference standard purposes.

Table 2: Suppliers of 2,4-Difluorobenzoyl Paliperidone (Non-Deuterated)

Supplier	Catalog Number	Status
Pharmaffiliates	PA 16 0021005	Enquire for details
KM Pharma Solution	KMP020002	Available
SynZeal	SZ-P004016	Synthesis on demand

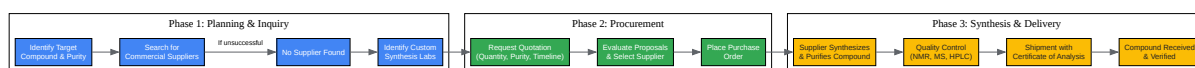
2.2. 2,4-Difluorobenzoyl Paliperidone-d4

A direct commercial source for the deuterated (d4) version of this specific impurity has not been identified through standard searches. This suggests that the compound is not a commonly stocked item and would likely require custom synthesis.

Custom Synthesis

For researchers requiring **2,4-Difluorobenzoyl Paliperidone-d4**, custom synthesis is the most viable procurement route. Several companies specialize in the synthesis of complex organic molecules and stable isotope-labeled compounds.

Workflow for Procuring a Custom-Synthesized Compound



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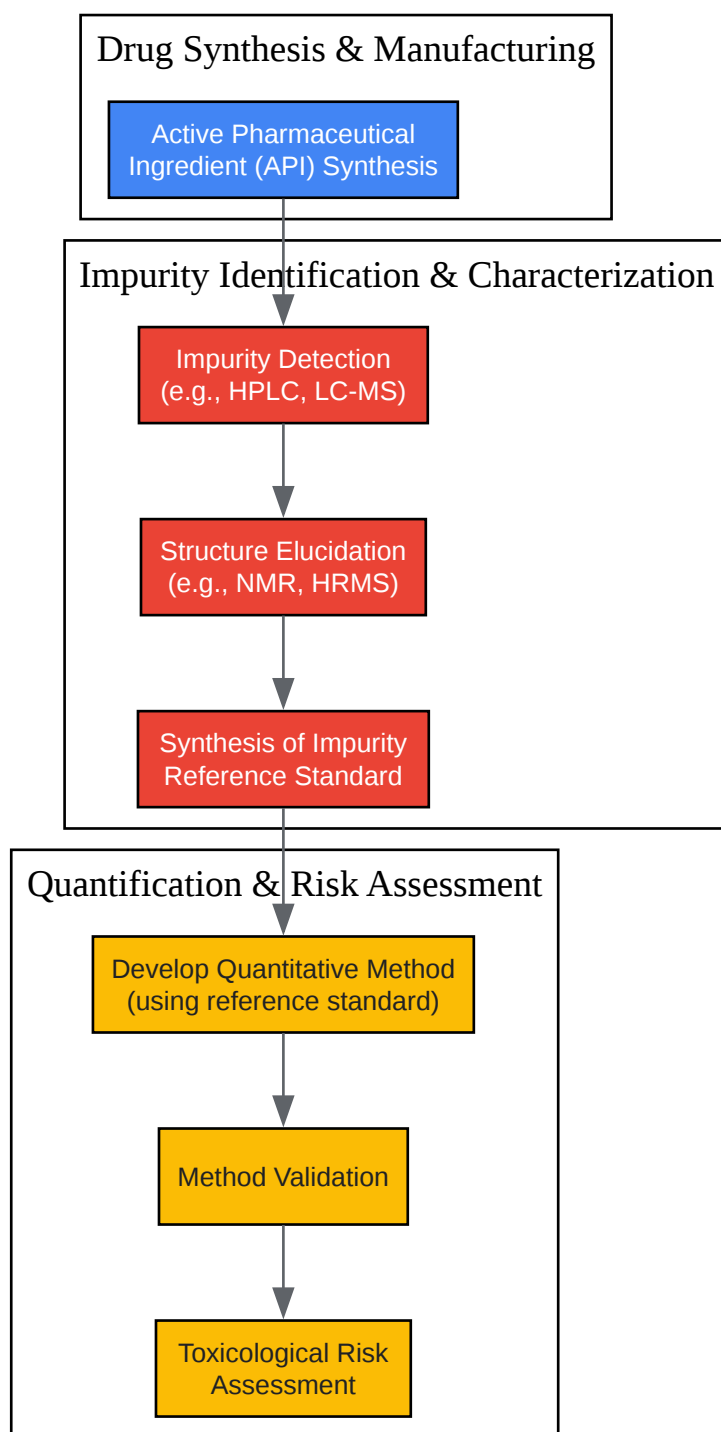
Caption: Workflow for obtaining a non-commercially available chemical compound.

Experimental Protocols and Data

Due to the nature of this compound as a specific impurity, detailed experimental protocols or signaling pathway information are not available in the public domain. Research on such compounds is typically conducted in the context of:

- Pharmacokinetic (PK) studies: Utilizing the deuterated form as an internal standard for mass spectrometry-based quantification of the non-deuterated impurity in biological matrices.
- Metabolic stability assays: To understand the metabolic fate of the impurity.
- Toxicology assessments: If the impurity is found to be significant.

Logical Relationship of Impurity Analysis in Drug Development



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Caption: The role of impurity reference standards in pharmaceutical quality control.

Conclusion

2,4-Difluorobenzoyl Paliperidone is a known impurity of Paliperidone, and its non-deuterated form can be sourced from specialized chemical suppliers. The deuterated (d4) version, however, is not a standard catalog item and requires custom synthesis. Researchers needing this compound for use as an internal standard in analytical methods or for other research purposes should engage with companies offering custom stable isotope labeling and synthesis services. The workflows provided in this guide offer a strategic approach to the procurement and utilization of this specialized chemical compound in a research and development setting.

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References

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